

Technical Synthesis Guide: 4-Hydrazinyl-2,5-dimethylpyrimidine Hydrochloride

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Compound of Interest

Compound Name: 4-Hydrazinyl-2,5-dimethylpyrimidine hydrochloride

CAS No.: 2241129-24-6

Cat. No.: B2916704

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Introduction & Strategic Overview

This guide details the synthesis of **4-Hydrazinyl-2,5-dimethylpyrimidine hydrochloride** (CAS: 2241129-24-6 for the salt), a critical heterocyclic building block. Pyrimidine hydrazines are high-value intermediates in the development of pyrazolo[3,4-d]pyrimidines and [1,2,4]triazolo[4,3-c]pyrimidines, scaffolds frequently associated with kinase inhibition and antimicrobial activity.

The synthesis strategy relies on a robust Nucleophilic Aromatic Substitution (

) of a 4-chloropyrimidine precursor. The 2,5-dimethyl substitution pattern dictates the specific choice of cyclization precursors in the initial ring-forming step, distinguishing it from the more common 4,6-dimethyl isomers derived from acetylacetone.

Core Retrosynthetic Logic

The pathway is deconstructed into three validated stages:

- Ring Construction: Condensation of acetamidine with a C3-electrophile (Ethyl 2-formylpropionate equivalent).
- Activation: Chlorodeoxygenation using phosphorus oxychloride ().
- Functionalization: Regioselective hydrazine displacement and salt formation.



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Figure 1: Retrosynthetic analysis of the target compound.

Detailed Experimental Protocol

Phase 1: Synthesis of 2,5-Dimethylpyrimidin-4(3H)-one

Objective: Construct the pyrimidine core with the correct methylation pattern. Precursor Note: The required C3 fragment, ethyl 2-formylpropionate (ethyl 2-methyl-3-oxopropionate), is generated in situ or prepared via Claisen condensation of ethyl propionate and ethyl formate.

Reagents:

- Sodium metal (2.3 g, 0.1 mol) or Sodium ethoxide (6.8 g, 0.1 mol)
- Ethyl formate (7.4 g, 0.1 mol)
- Ethyl propionate (10.2 g, 0.1 mol)
- Acetamidine hydrochloride (9.5 g, 0.1 mol)
- Solvent: Absolute Ethanol (150 mL)

Procedure:

- Formylation (In Situ): In a dry 500 mL 3-neck flask under

, dissolve sodium metal in absolute ethanol to generate sodium ethoxide.
- Cool to 0°C. Add ethyl propionate, then add ethyl formate dropwise over 30 minutes.
- Stir at 0–5°C for 2 hours, then allow to warm to room temperature (RT) overnight. This forms the sodium salt of ethyl 2-formylpropionate.
- Cyclization: Add acetamidine hydrochloride directly to the reaction mixture.
- Reflux the suspension for 4–6 hours. Monitoring by TLC (5% MeOH in DCM) should show the consumption of the starting material.
- Workup: Evaporate ethanol under reduced pressure. Dissolve the residue in minimal water (50 mL).
- Neutralize carefully with Glacial Acetic Acid to pH ~6–7 to precipitate the product.
- Cool to 4°C, filter the white solid, wash with cold water, and dry in a vacuum oven at 60°C.

Yield Target: 60–75% Key Characteristic: MP ~175–180°C (Lit. analogs).

Phase 2: Synthesis of 4-Chloro-2,5-dimethylpyrimidine

Objective: Convert the tautomeric hydroxyl/oxo group into a reactive chloro leaving group.

Reagents:

- 2,5-Dimethylpyrimidin-4(3H)-one (5.0 g, 40 mmol)
- Phosphorus Oxychloride (

) (20 mL, excess)
- Optional Catalyst: N,N-Diethylaniline (1 mL) (Accelerates reaction)

Procedure:

- Setup: Place the pyrimidinone in a 100 mL round-bottom flask (RBF).
- Addition: Carefully add

(highly reactive with moisture). Add the diethylaniline catalyst.
- Reaction: Fit with a reflux condenser and drying tube (

). Heat to reflux (approx. 105°C) for 2–3 hours. The suspension will clear as the chloro-compound forms.
- Quench (Critical Safety): Cool the mixture to RT. Pour the reaction mass slowly onto crushed ice (200 g) with vigorous stirring. Exothermic reaction! Maintain temperature <20°C.
- Extraction: Neutralize with aqueous

or

to pH 7–8. Extract with Dichloromethane (

mL).
- Purification: Dry organic layer over anhydrous

, filter, and concentrate. If necessary, purify via short-path distillation or silica plug (Hexane/EtOAc).

Yield Target: 80–90% Key Characteristic: Pale yellow oil or low-melting solid.

Phase 3: Synthesis of 4-Hydrazinyl-2,5-dimethylpyrimidine HCl

Objective: Nucleophilic displacement of chloride by hydrazine and salt formation.

Reagents:

- 4-Chloro-2,5-dimethylpyrimidine (2.85 g, 20 mmol)
- Hydrazine Hydrate (80% or 64% aq. solution) (5.0 g, 100 mmol, 5 equiv.)

- Solvent: Ethanol (30 mL)
- Conc. HCl (for salt formation)[1]

Procedure:

- Substitution: Dissolve the chloro-pyrimidine in Ethanol (30 mL).
- Add Hydrazine Hydrate dropwise. Note: Excess hydrazine is used to prevent the formation of the bis-pyrimidine byproduct.
- Reflux for 3 hours. Monitor by TLC (EtOAc/Hexane 1:1). The starting material spot () should disappear, replaced by a polar baseline spot.
- Free Base Isolation: Concentrate the reaction mixture under vacuum to remove ethanol and excess hydrazine.
- Resuspend the residue in a small amount of cold water (10 mL) and filter if a solid forms (the free base). Alternatively, extract with chloroform.
- Salt Formation: Dissolve the crude free base in Ethanol (20 mL). Cool to 0°C.
- Add conc. HCl (or HCl in dioxane) dropwise until pH ~2. A white precipitate should form immediately.
- Final Purification: Filter the hydrochloride salt. Recrystallize from Ethanol/Ether if required.

Yield Target: 70–85% Characterization:

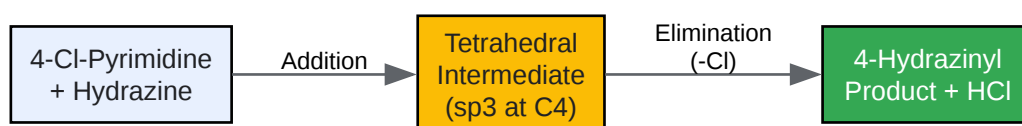
- Appearance: White to off-white crystalline solid.
- Melting Point: >200°C (dec).[2][3][4]
- Solubility: Soluble in water, DMSO; insoluble in ether.

Mechanistic Insight ()

The reaction proceeds via an addition-elimination mechanism typical of electron-deficient heterocycles. The pyrimidine ring, activated by the electron-withdrawing nitrogen atoms, is susceptible to nucleophilic attack at the 4-position, especially with a good leaving group (Cl).

Mechanism Steps:

- **Nucleophilic Attack:** The terminal nitrogen of hydrazine attacks C4, breaking the aromaticity and forming a Meisenheimer-like tetrahedral intermediate.
- **Elimination:** The ring nitrogen lone pair assists in expelling the chloride ion, restoring aromaticity.
- **Proton Transfer:** Loss of a proton to the solvent/base yields the neutral hydrazine product.



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Figure 2:

mechanism for the displacement of chloride by hydrazine.

Analytical Data Summary

Parameter	Specification	Notes
Formula		Salt form
MW	174.63 g/mol	Free base: 138.17 g/mol
Appearance	White Crystalline Powder	Hygroscopic
NMR	2.1 (s, 3H, 5-Me), 2.4 (s, 3H, 2-Me), 7.8 (s, 1H, 6-H)	In DMSO-
Mass Spec		ESI Mode

Troubleshooting & Optimization

Common Pitfalls

- Bis-Pyrimidine Formation:
 - Symptom:[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#) Insoluble yellow precipitate during reflux.
 - Cause: The product (4-hydrazinyl) reacts with another molecule of starting material (4-chloro).[\[7\]](#)
 - Solution: Ensure Hydrazine is in large excess (at least 3–5 equivalents). Add the chloro-compound to the hydrazine solution if possible.
- Incomplete Chlorination:
 - Symptom:[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#) Low yield in Step 3; presence of hydroxyl peaks in NMR.
 - Solution: Ensure

is fresh and distilled. Use anhydrous conditions.
- Salt Hygroscopicity:
 - Symptom:[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#) Product becomes sticky upon filtration.
 - Solution: Wash with anhydrous diethyl ether. Store in a desiccator.

Safety & Handling

- Hydrazine Hydrate: Potent carcinogen, corrosive, and sensitizer. Handle in a fume hood. In case of spills, neutralize with dilute hypochlorite (bleach).
- Phosphorus Oxychloride: Reacts violently with water releasing HCl gas. Quench strictly on ice with proper ventilation.
- Product: Treat as a potential bioactive agent. Wear gloves and mask.

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